Precision Synthesis of (R)-Bufuralol Hydrochloride: A Stereoselective Protocol

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Compound of Interest

Compound Name:	*(R)-Bufuralol Hydrochloride*
CAS No.:	*57704-11-7*
Cat. No.:	*B601629*

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Executive Summary

(R)-Bufuralol (Ro 3-4787) is a high-affinity, non-selective

-adrenoceptor antagonist and a critical probe substrate for the cytochrome P450 isozyme CYP2D6. While the racemic compound has historical significance, the (R)-enantiomer is frequently required for metabolic phenotyping and stereoselective pharmacokinetic studies.

This technical guide details a robust, scalable synthetic route for **(R)-Bufuralol Hydrochloride** starting from commercially available 2-ethylphenol. Unlike traditional resolutions of racemic mixtures, this protocol employs Asymmetric Transfer Hydrogenation (ATH) to establish the chiral center with high enantiomeric excess (>95% ee), ensuring the rigorous standards required for pharmaceutical reference materials.

Part 1: Retrosynthetic Analysis & Strategy

The structural core of Bufuralol is a 7-ethylbenzofuran ring substituted at the 2-position with a chiral amino-alcohol side chain. The retrosynthetic logic disconnects the molecule at the C-N bond and the chiral center, tracing back to a key benzofuran ketone intermediate.

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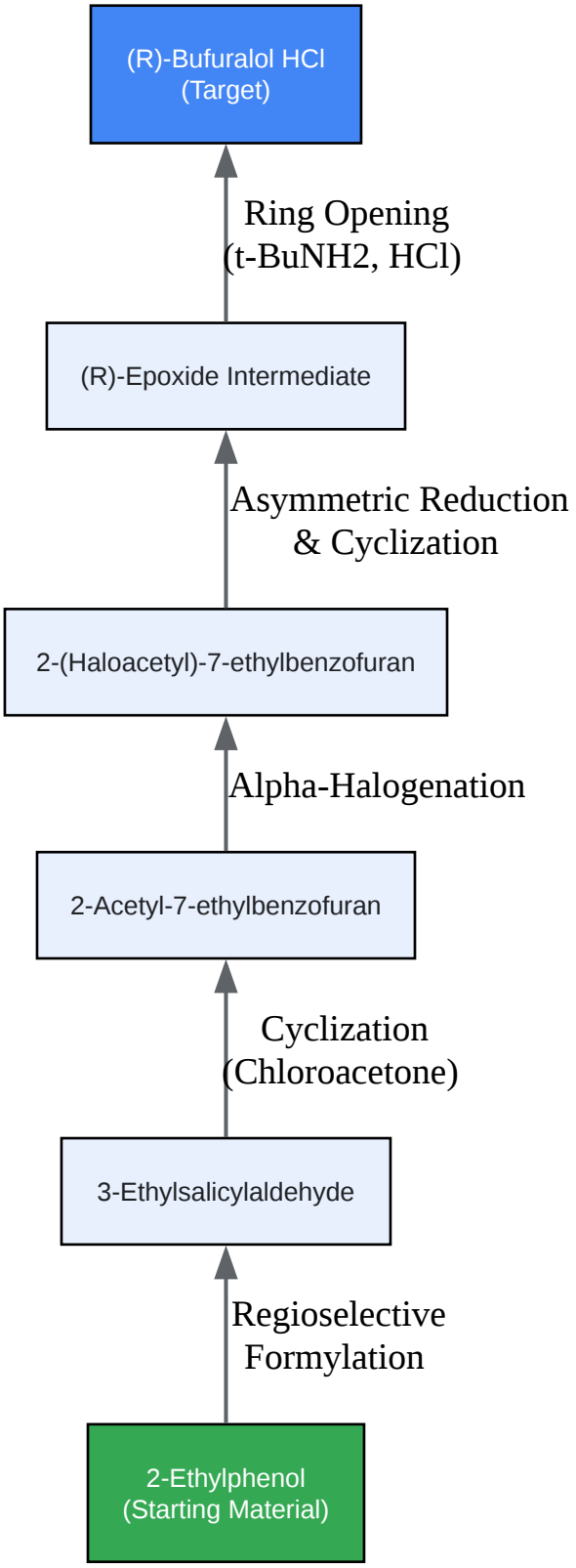
Strategic Disconnections

- C-N Disconnection: The tert-butylamine moiety is installed via nucleophilic ring-opening of a chiral epoxide or direct displacement of a chiral halohydrin.
- Stereocenter Formation: The (R)-configuration at the benzylic position is established via enantioselective reduction of an

  -halo ketone.
- Benzofuran Construction: The bicyclic core is assembled via the condensation of a salicylaldehyde derivative with an

  -halo ketone (Rap-Stoermer type or similar cyclization).
- Functionalization: The required 3-ethylsalicylaldehyde precursor is generated from 2-ethylphenol via regioselective ortho-formylation.

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Figure 1: Retrosynthetic logic flow from (R)-Bufuralol to 2-ethylphenol.

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Part 2: Step-by-Step Synthetic Protocol

Step 1: Regioselective Ortho-Formylation

Objective: Convert 2-ethylphenol to 3-ethyl-2-hydroxybenzaldehyde (3-ethylsalicylaldehyde).
Rationale: Standard Vilsmeier-Haack conditions often yield mixtures of ortho and para isomers. The magnesium-mediated Casiraghi formylation is selected here for its exceptional regioselectivity towards the ortho position, driven by the coordination of the magnesium ion to the phenoxide oxygen.

Protocol:

- Reagents: 2-Ethylphenol (1.0 eq), Anhydrous MgCl

  (1.5 eq), Triethylamine (3.75 eq), Paraformaldehyde (6.75 eq), Acetonitrile (MeCN).

- Procedure:
  - Charge a flame-dried reaction vessel with anhydrous MgCl

    and dry MeCN under nitrogen.
  - Add 2-ethylphenol and triethylamine (Et

    N).[1] Stir at room temperature for 15 minutes to generate the magnesium phenoxide complex.
  - Add paraformaldehyde as a solid in one portion.
  - Heat the mixture to reflux (~82°C) and maintain for 3–5 hours. Monitor by TLC (hexane/EtOAc) for the disappearance of phenol.
  - Workup: Cool to room temperature. Quench with 5% aqueous HCl to decompose the magnesium complex. Extract with diethyl ether (3x). Wash combined organics with brine, dry over Na

    SO

    , and concentrate.

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- Purification: Flash column chromatography (Silica gel, Hexane/EtOAc 95:5) yields 3-ethyl-2-hydroxybenzaldehyde as a pale yellow oil.

Step 2: Benzofuran Ring Assembly

Objective: Synthesize 2-acetyl-7-ethylbenzofuran. Rationale: A one-pot condensation using chloroacetone under basic conditions effects both O-alkylation and intramolecular aldol condensation/dehydration to close the furan ring.

Protocol:

- Reagents: 3-Ethyl-2-hydroxybenzaldehyde (1.0 eq), Chloroacetone (1.2 eq), Potassium Carbonate (K

  CO

  , 2.0 eq), Acetone or DMF.
- Procedure:
  - Dissolve the aldehyde in acetone (or DMF for faster kinetics).
  - Add finely powdered anhydrous K

    CO

    .
  - Add chloroacetone dropwise at room temperature.
  - Heat to reflux (acetone) or 80-90°C (DMF) for 4–6 hours.
  - Mechanism: The phenoxide displaces the chloride of chloroacetone. The resulting ether undergoes an intramolecular aldol condensation followed by dehydration to aromatize the benzofuran system.
  - Workup: Filter off inorganic salts. Concentrate the filtrate. If DMF was used, dilute with water and extract with ethyl acetate.

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- Purification: Recrystallization from ethanol or hexane yields crystalline 2-acetyl-7-ethylbenzofuran.

Step 3: Alpha-Bromination

Objective: Functionalize the acetyl group to 2-(2-bromoacetyl)-7-ethylbenzofuran. Rationale: Controlled bromination is necessary to activate the side chain for subsequent reduction and amine displacement. Phenyltrimethylammonium tribromide (PTT) is preferred over elemental bromine for stoichiometric control and safety.

Protocol:

- Reagents: 2-Acetyl-7-ethylbenzofuran (1.0 eq), PTT (1.05 eq), THF or Acetic Acid.
- Procedure:
  - Dissolve the ketone in THF.[2]
  - Add PTT portion-wise at 0°C.
  - Allow to warm to room temperature and stir until the orange color fades (approx. 1–2 hours).
  - Workup: Quench with water. Extract with ethyl acetate. Wash with saturated NaHCO

    and brine.
  - Purification: Rapid filtration through a short silica plug (to remove ammonium salts) prevents decomposition. Isolate the

    -bromoketone as a solid.

Step 4: Asymmetric Transfer Hydrogenation (ATH)

Objective: Stereoselective reduction to (R)-2-(2-bromo-1-hydroxyethyl)-7-ethylbenzofuran. Rationale: This is the critical stereodefining step. Using a chiral Ruthenium or Rhodium catalyst with the (R,R)-TsDPEN ligand ensures the formation of the (R)-alcohol (based on established stereochemical models for aryl ketones).

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Protocol:

- Reagents:

  -Bromoketone (from Step 3), Catalyst: RhCl or RuCl (1 mol%), Formic Acid/Triethylamine (5:2 azeotrope) as hydrogen source, DMF or CH

  Cl

  .

- Procedure:
  - Degas the solvent and HCOOH/Et

    N mixture.
  - Dissolve the bromoketone and catalyst in the solvent.
  - Add the HCOOH/Et

    N mixture at 0°C.
  - Stir at room temperature for 12–24 hours. Monitor ee% by chiral HPLC if possible.
  - Stereochemistry: The (R,R)-ligand typically directs the hydride attack to the Re-face of the ketone (depending on catalyst specifics), yielding the (R)-alcohol. Note: Verify absolute configuration via optical rotation compared to literature values (

    should be negative for the free base).
  - Workup: Dilute with water, extract with EtOAc, wash with saturated NaHCO

    (to remove acid), dry, and concentrate.

Step 5: Epoxide Formation and Amination

Objective: Form the epoxide and ring-open with tert-butylamine to yield (R)-Bufuralol base.
Rationale: Converting the bromohydrin to the epoxide in situ or as a discrete step ensures a clean S

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2 attack by the amine at the less hindered terminal carbon, preserving the chiral center integrity.

Protocol:

- Reagents: (R)-Bromohydrin, NaOH (aqueous) or K

  CO

  (in acetone), tert-Butylamine (excess).
- Procedure:
  - Epoxidation: Treat the bromohydrin with dilute NaOH in THF/Water or K

    CO

    in acetone at room temperature for 1 hour. TLC should show conversion to the epoxide (higher R

).
  - Amination: Add excess tert-butylamine (5–10 eq) directly to the crude epoxide solution (or isolated epoxide). Heat in a sealed tube at 60–80°C for 4–8 hours.
  - Workup: Concentrate to remove excess amine. Partition residue between water and EtOAc. The organic layer contains (R)-Bufuralol free base.

Step 6: Hydrochloride Salt Formation

Objective: Isolate **(R)-Bufuralol Hydrochloride**. Protocol:

- Dissolve the free base in a minimum amount of dry diethyl ether or ethanol.
- Cool to 0°C.
- Add HCl (gas) in ether or concentrated aqueous HCl dropwise until pH is acidic (~pH 2).
- The white hydrochloride salt precipitates. Filter, wash with cold ether, and dry under vacuum.

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Part 3: Visualization & Logic

Reaction Workflow Diagram

The following diagram illustrates the chemical flow, highlighting the critical enantioselective catalyst node.



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Figure 2: Forward synthetic pathway highlighting the catalytic asymmetric transfer hydrogenation step.

Part 4: Key Technical Considerations

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Parameter	Specification / Note
Starting Material Purity	2-Ethylphenol must be free of 4-ethylphenol to avoid regioisomeric impurities that are difficult to separate later.
Formylation Regioselectivity	The Mg-mediated method is >95% selective for the ortho-position. Standard Vilsmeier-Haack is NOT recommended due to poor selectivity.
Catalyst Selection	The Rh(III) or Ru(II) complex with (R,R)-TsDPEN is specific for generating the (R)-alcohol. The (S,S)-ligand would yield the (S)-enantiomer.
Amine Handling	tert-Butylamine is volatile (bp 46°C). Reactions should be conducted in sealed pressure vessels to ensure stoichiometry is maintained at elevated temperatures.
Salt Crystallization	If the HCl salt is hygroscopic or oily, recrystallize from Isopropanol/Ether to obtain a stable solid.

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